

"Ethyl 2-methoxy-5-sulfamoylbenzoate" physical and chemical properties

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Compound of Interest

Compound Name: Ethyl 2-methoxy-5-sulfamoylbenzoate

Cat. No.: B1265779

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An In-depth Technical Guide to Ethyl 2-methoxy-5-sulfamoylbenzoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2-methoxy-5-sulfamoylbenzoate is a key chemical intermediate, primarily recognized for its role in the synthesis of the atypical antipsychotic drug, sulpiride. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its biological significance within the context of dopamine receptor signaling. All quantitative data is presented in structured tables for clarity, and logical workflows are visualized using diagrams to facilitate understanding for researchers and professionals in drug development.

Chemical Identity and Properties

Ethyl 2-methoxy-5-sulfamoylbenzoate is a substituted aromatic ester. Its chemical structure consists of a benzoate ring with a methoxy group at the 2-position, a sulfamoyl group at the 5-position, and an ethyl ester functional group.

Table 1: Chemical Identifiers

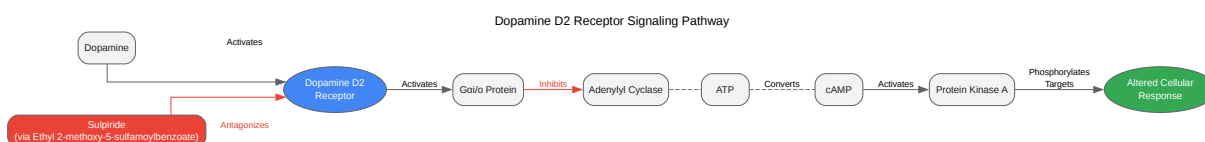
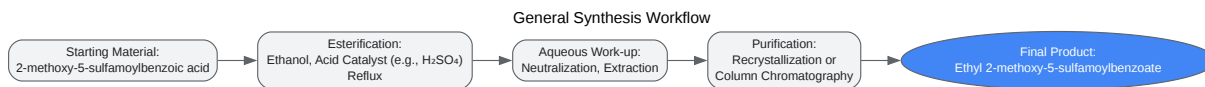
Identifier	Value
IUPAC Name	ethyl 2-methoxy-5-sulfamoylbenzoate[1]
Synonyms	Ethyl 2-methoxy-5-sulfonamidobenzoate, Ethyl 5-(aminosulfonyl)-2-methoxybenzoate, Sulpiride Impurity C[2][3]
CAS Number	33045-53-3[1][3]
Molecular Formula	C ₁₀ H ₁₃ NO ₅ S[1][3]
Molecular Weight	259.28 g/mol [1][3]
InChI Key	ZQSFLXDMGBSJKV-UHFFFAOYSA-N[1]
Canonical SMILES	CCOC(=O)C1=C(C=CC(=C1)S(=O)(=O)N)OC[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid[1]
Melting Point	148-151 °C[1]
Boiling Point	446.5 °C at 760 mmHg[3]
Density	1.317 g/cm ³ [3]
Solubility	Soluble in water. Sparingly soluble in DMSO and slightly soluble in Methanol.[4]
Flash Point	223.8 °C[3]

Synthesis and Purification

The synthesis of **Ethyl 2-methoxy-5-sulfamoylbenzoate** can be achieved through the esterification of 2-methoxy-5-sulfamoylbenzoic acid with ethanol. A general workflow for this process is outlined below.



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